

Technical Guide: Synthesis and Structural Validation of 2-(Allyloxy)-5-bromobenzaldehyde

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Compound of Interest

Compound Name: 2-(Allyloxy)-5-bromobenzaldehyde

CAS No.: 40359-62-4

Cat. No.: B1271712

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Executive Summary

2-(Allyloxy)-5-bromobenzaldehyde is a critical intermediate in the synthesis of biologically active heterocycles, particularly benzofurans via Claisen rearrangement or intramolecular Heck reactions. Its purity is paramount for downstream catalytic cycles. This guide provides a standardized protocol for its synthesis via Williamson etherification and, crucially, a detailed breakdown of its

¹H NMR spectrum to serve as a primary validation tool.

The structural integrity of this molecule relies on the successful installation of the allyl group at the ortho position without affecting the aldehyde or bromine functionalities. The NMR data presented here serves as the "fingerprint" for quality control.

Synthetic Protocol (Contextual Grounding)

To understand the spectrum, one must understand the impurities. The synthesis typically involves the O-alkylation of 5-bromosalicylaldehyde.

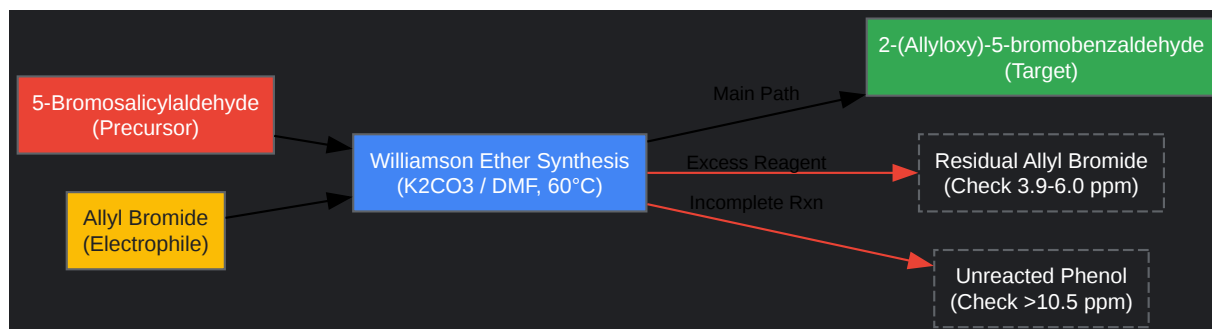
Reaction:

Experimental Workflow

- Reagents: Dissolve 5-bromosalicylaldehyde (1.0 eq) in anhydrous DMF.
- Base: Add potassium carbonate (1.5 eq) to generate the phenoxide anion. Note: The solution will turn bright yellow due to the phenoxide chromophore.
- Alkylation: Add allyl bromide (1.2 eq) dropwise at 0°C, then warm to room temperature. Stir for 4–6 hours.
- Workup: Quench with water (removes inorganic salts) and extract with ethyl acetate.
- Purification: Silica gel chromatography (Hexanes/EtOAc) is usually required to remove unreacted aldehyde.

Visualization: Synthesis & Impurity Logic

The following diagram illustrates the workflow and potential spectral contaminants.



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Caption: Figure 1. Synthetic pathway and critical impurity checkpoints for NMR analysis.

H NMR Spectral Analysis

Solvent:

(Deuterated Chloroform) Frequency: 400 MHz or higher recommended for clear allyl splitting.

Spectral Assignment Table

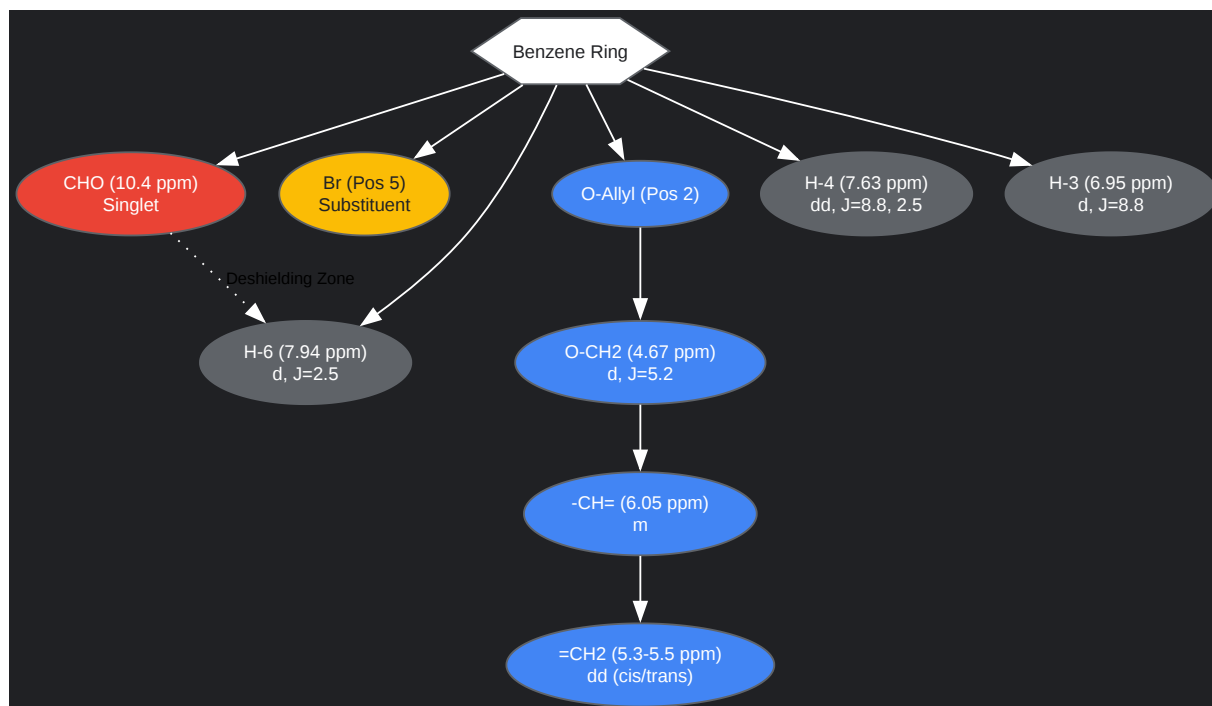
The following data represents the purified compound.

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment Logic
CHO	10.35 – 10.45	Singlet (s)	1H	-	Aldehyde. Typical deshielded carbonyl proton. Note: Upfield shift from precursor (which is ~10.8 ppm) due to loss of intramolecular H-bond.
H-6	7.92 – 7.96	Doublet (d)	1H		Aromatic. Ortho to CHO. Deshielded by carbonyl anisotropy.
H-4	7.60 – 7.66	Doublet of Doublets (dd)	1H	,	Aromatic. Para to CHO. Couples with H-3 (ortho) and H-6 (meta).
H-3	6.90 – 6.98	Doublet (d)	1H		Aromatic. Ortho to Allyloxy. Shielded by oxygen lone pairs relative to other

					aromatic protons.
					Allyl (Internal). Vinyl proton (
H-2'	6.00 – 6.12	Multiplet (m)	1H	-	). Complex splitting due to cis/trans/vicinal coupling.
					Allyl (Terminal, trans). Proton trans to the internal vinyl proton.
H-3'	5.40 – 5.55	Multiplet / dd	1H	,	
					Allyl (Terminal, cis). Proton cis to the internal vinyl proton.
H-3"	5.30 – 5.38	Multiplet / dd	1H	,	
					Allylic Methylene. (
H-1'	4.65 – 4.70	Doublet (d)	2H		). Deshielded by oxygen.

Structural Connectivity Diagram

The following visualization maps the NMR signals to the specific protons on the molecule.^[1]



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Caption: Figure 2. NMR signal assignment correlated with molecular structure.

Interpretation & Validation Guide

The "Clean" Spectrum Checklist

To certify the batch for release or use in the next step, verify these three features:

- **Loss of Phenolic Proton:** The starting material (5-bromosalicylaldehyde) has a sharp singlet (often broad) >10.8 ppm due to intramolecular hydrogen bonding. This must be absent.
- **Aldehyde Shift:** The product aldehyde peak shifts upfield to ~10.4 ppm. If you see two aldehyde peaks (e.g., 10.8 and 10.4), the reaction is incomplete.

- Allyl Integration: The integration of the aromatic region (3H) must match the allyl chain (5H total: 2H for
 , 1H for
 , 2H for
).

Coupling Analysis (J-Values)

The aromatic region provides definitive proof of the substitution pattern:

- H-4 (dd): This proton is physically located between the Bromine and the H-3 proton. It must show two couplings: a large ortho coupling (
 Hz) to H-3 and a small meta coupling (
 Hz) to H-6.
- H-6 (d): Being isolated between the Aldehyde and Bromine, it only shows the small meta coupling (
 Hz).

Common Impurities

- Allyl Bromide: Look for a doublet at 3.9 ppm (
). If present, dry under high vacuum.
- Water: Broad singlet around 1.56 ppm (in
).
- DMF: If used as solvent, look for singlets at 2.88, 2.96, and 8.02 ppm.

References

- BenchChem. "Technical Guide: Structure Elucidation of 2-(Allyloxy)-3-bromobenzaldehyde." (Note: Positional isomer data used for comparative coupling analysis).

- National Institutes of Health (NIH). "Four-Step Synthesis of 3-Allyl-2-(allyloxy)-5-bromoaniline from 2-Allylphenol." PubMed Central. (Provides detailed allyl ether synthesis protocols and spectral expectations for 5-bromo-2-allyloxy systems).
- ChemicalBook. "2-Bromobenzaldehyde 1H NMR Spectrum." (Used for aromatic proton baseline shifts).[2]
- Chemistry LibreTexts. "14.12: Coupling Constants - Identify Coupled Protons." (Source for standard Karplus relationships and J-values cited in Section 3.1).

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Sources

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- 2. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
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